

Pentaerythritol triacrylate CAS number 3524-68-

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An In-depth Technical Guide to **Pentaerythritol Triacrylate** (CAS 3524-68-3)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentaerythritol triacrylate (PETA), identified by CAS number 3524-68-3, is a trifunctional acrylate monomer known for its role in forming highly cross-linked polymer networks.[1] Its chemical structure features a central pentaerythritol core esterified with three acrylate groups, leaving one free hydroxyl group.[2] This composition makes it a valuable component in formulations cured by ultraviolet (UV) light or electron beam (EB) radiation.[3][4] PETA is primarily utilized as a reactive diluent and crosslinking agent in coatings, inks, adhesives, and photopolymers.[3][5][6] Its high reactivity, low volatility, and ability to impart desirable physical properties such as hardness and chemical resistance make it a subject of interest in various industrial and research fields.[7] In the biomedical field, its properties are being explored for applications such as the development of nanocomposite scaffolds for bone augmentation and in dental polymers.[8][9]

This document provides a comprehensive technical overview of **pentaerythritol triacrylate**, summarizing its chemical and physical properties, synthesis methodologies, toxicological profile, and key experimental protocols relevant to its application and safety assessment.

Chemical and Physical Properties



Pentaerythritol triacrylate is a colorless to light amber, nonvolatile liquid, which may also appear as a white semisolid or crystalline solid at temperatures below 40°C.[3] It possesses a characteristic acrylate odor.[3] The technical grade material is often a mixture containing related compounds like pentaerythritol tetraacrylate.[10]

Table 1: Physicochemical Properties of Pentaerythritol Triacrylate

Property	Value	Reference(s)
CAS Number	3524-68-3	[2]
Molecular Formula	C14H18O7	[2][11]
Molecular Weight	298.29 g/mol	[2][12]
IUPAC Name	[2-(hydroxymethyl)-3-prop-2- enoyloxy-2-(prop-2- enoyloxymethyl)propyl] prop-2- enoate	[2]
Appearance	Colorless or light amber liquid; white semisolid or crystalline solid (<40°C)	[3]
Density	1.18 g/mL at 25°C	[13]
Melting Range	25°C to 40°C	[3]
Boiling Point	> 315°C at 760 mm Hg	[3]
Vapor Pressure	< 0.01 mm Hg at 100°C	[3]
Refractive Index (n ²⁰ /D)	1.483 - 1.4864	[3][13]
Water Solubility	Practically insoluble / Immiscible	[3][13]
Stability	May polymerize when exposed to free radicals, light, or heat. [3] Explosively unstable near its boiling point.[13] Stabilized with inhibitors like MEHQ.[3]	



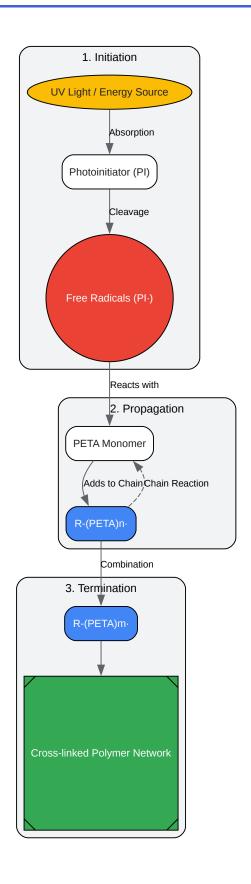
Synthesis and Manufacturing

The industrial production of PETA is typically achieved through the direct esterification of pentaerythritol with acrylic acid.[3][14] While specific manufacturing processes are often proprietary, the general chemical reaction involves combining the two primary reactants in the presence of an acid catalyst and polymerization inhibitors to prevent premature curing.

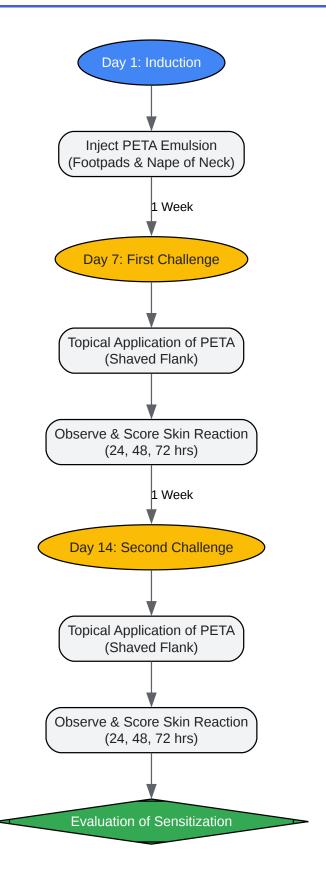












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